

Essential Guide to the Proper Disposal of Tisopurine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tisopurine**

Cat. No.: **B145886**

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **Tisopurine**, also known as Thiopurinol, ensuring compliance with safety regulations and minimizing environmental impact.

Tisopurine Safety and Hazard Information

Tisopurine is classified as an irritant and requires careful handling. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Tisopurine** is associated with the following hazards[1]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Strict adherence to safety protocols is mandatory when handling this compound.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H4N4S	[1] [2] [3]
Molar Mass	152.18 g/mol	[1] [2] [3]
CAS Number	5334-23-6	[1] [2] [3]

Step-by-Step Disposal Protocol for Tisopurine

The following procedure is based on general best practices for the disposal of hazardous laboratory chemicals, as specific guidelines for **Tisopurine** are not readily available. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific disposal requirements in your location.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (nitrile or neoprene) when handling **Tisopurine**.
- If there is a risk of generating dust, a respirator may be necessary. Ensure you are fit-tested and trained in its use.

2. Waste Segregation and Collection:

- Solid **Tisopurine** Waste:
 - Collect all solid **Tisopurine** waste, including unused product and contaminated materials (e.g., weighing paper, contaminated gloves), in a designated, clearly labeled hazardous waste container.
 - The container must be compatible with the chemical, in good condition, and have a secure lid.
- Solutions Containing **Tisopurine**:
 - Aqueous and solvent-based solutions containing **Tisopurine** should be collected in separate, designated hazardous waste containers.
 - Do not mix incompatible waste streams.

3. Labeling of Hazardous Waste:

- Properly label the hazardous waste container with the following information:
 - The words "Hazardous Waste."
 - The full chemical name: "**Tisopurine**" or "Thiopurinol."
 - The concentration and quantity of the waste.
 - The date the waste was first added to the container.
 - Any other information required by your institution or local regulations.

4. Storage of Hazardous Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Secondary containment is recommended to prevent spills.

5. Arranging for Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional procedures for waste manifest and pickup scheduling.
- The recommended disposal method for this type of chemical waste is incineration by a licensed hazardous waste disposal facility[4].

6. Decontamination of Work Surfaces:

- After handling **Tisopurine**, thoroughly decontaminate all work surfaces and equipment with an appropriate cleaning agent (e.g., a detergent solution followed by a rinse with water and/or a suitable solvent).
- Dispose of all cleaning materials as hazardous waste.

Experimental Workflow for **Tisopurine** Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Tisopurine** in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tisopurine | C5H4N4S | CID 135445058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tisopurine [medbox.iiab.me]
- 3. Tisopurine - Wikipedia [en.wikipedia.org]
- 4. iwaste.epa.gov [iwaste.epa.gov]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Tisopurine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b145886#tisopurine-proper-disposal-procedures\]](https://www.benchchem.com/product/b145886#tisopurine-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com